

Technical Guide to the Material Safety Data of 3,4-Benzocoumarin

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Compound of Interest

Compound Name: 3,4-Benzocoumarin

Cat. No.: B1222585

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **3,4-Benzocoumarin**, intended to inform researchers, scientists, and professionals in drug development about its safe handling, potential hazards, and relevant biological activities.

Chemical and Physical Properties

3,4-Benzocoumarin, a derivative of coumarin, possesses a fused benzene ring at the 3 and 4 positions of the coumarin scaffold.^[1] This structural feature enhances its π -conjugation and influences its physical and biological properties.^[2]

Property	Value	Reference
CAS Number	6051-93-0	Sigma-Aldrich MSDS
Molecular Formula	C ₁₃ H ₈ O ₂	Sigma-Aldrich MSDS
Molecular Weight	196.20 g/mol	Sigma-Aldrich MSDS
Appearance	White to off-white powder	Sigma-Aldrich MSDS
Melting Point	221-222 °C	^[3]
Solubility	Soluble in DMSO	^[2]
Storage Temperature	2-8°C	Sigma-Aldrich MSDS

Hazard Identification and Safety Precautions

According to the Material Safety Data Sheet from Sigma-Aldrich, **3,4-Benzocoumarin** is classified as an irritant.

Hazard Statement	GHS Classification	Precautionary Measures
Causes skin irritation	Skin Irritation (Category 2)	H315
Causes serious eye irritation	Eye Irritation (Category 2A)	H319
May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate filter if dusts are generated.

First Aid and Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Firefighting Measures

Aspect	Information
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions.
Firefighter Protection	Wear self-contained breathing apparatus for firefighting if necessary.

Experimental Protocols

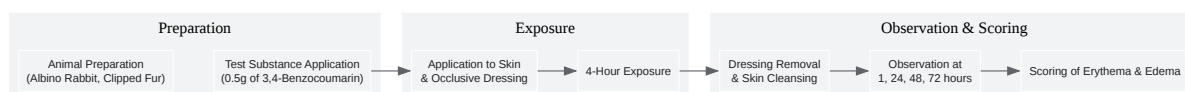
Detailed experimental protocols for the toxicological assessment of **3,4-Benzocoumarin** are not publicly available. However, the hazard classifications provided in the Safety Data Sheet (SDS) are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). The following are generalized protocols for the types of studies that would be conducted.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: Albino rabbit.
- Procedure: A small area of the rabbit's fur is clipped. 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to the test site. The site is covered with a gauze patch and semi-occlusive dressing.
- Observation Period: The dressing is removed after 4 hours, and the skin is observed for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The degree of irritation is scored based on a standardized scale.



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Figure 1: Generalized workflow for an acute dermal irritation study.

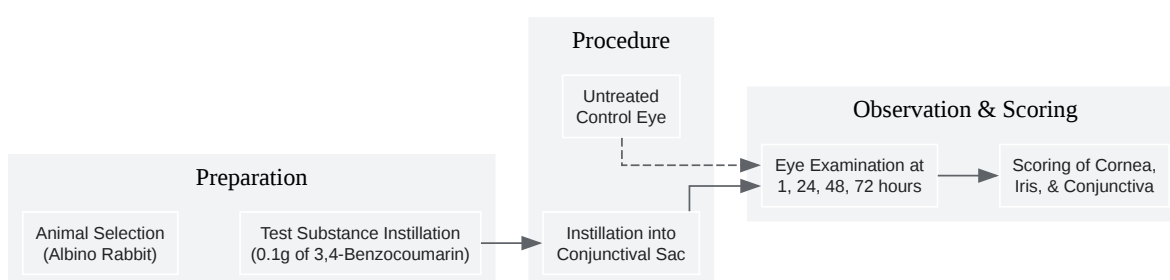
Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

Objective: To assess the potential of a substance to cause eye irritation or corrosion.

Methodology:

- Animal Model: Albino rabbit.

- Procedure: A single dose of 0.1 mL (for liquids) or 0.1 g (for solids) of the test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- Observation Period: The eyes are examined at 1, 24, 48, and 72 hours after instillation.
- Scoring: The cornea, iris, and conjunctiva are evaluated and scored according to a standardized system.



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Figure 2: Generalized workflow for an acute eye irritation study.

Biological Activity and Signaling Pathways

Coumarin derivatives are known to exhibit a wide range of biological activities. While specific signaling pathways for **3,4-Benzocoumarin** are not extensively documented, research on related benzocoumarins and coumarins provides insights into their potential mechanisms of action.

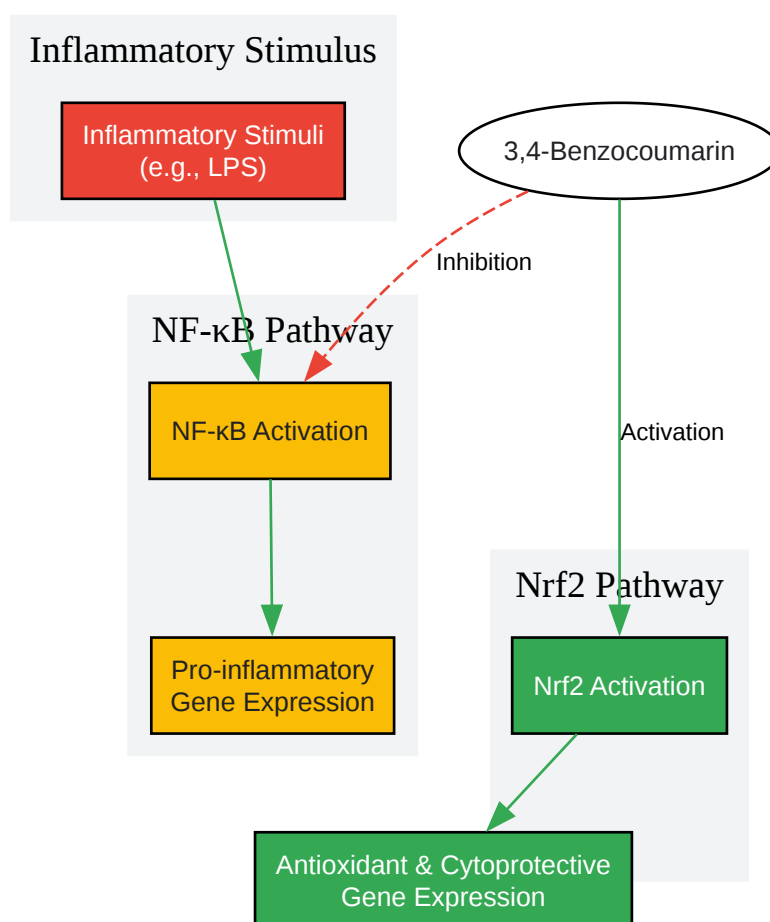
Potential as an Enzyme Inhibitor

Coumarins are known to interact with various enzymes. For instance, some coumarin derivatives act as inhibitors of cytochrome P450 enzymes, which are involved in the metabolism of xenobiotics.[3] Additionally, certain coumarin-based compounds have shown inhibitory activity against enzymes like dipeptidyl peptidase-IV (DPP-IV), which is a target in diabetes treatment.[4]

Anti-inflammatory and Antioxidant Activity

Many coumarin derivatives possess anti-inflammatory and antioxidant properties.[5] These effects may be mediated through the modulation of key signaling pathways involved in inflammation and oxidative stress, such as the Nuclear Factor-kappa B (NF-κB) and the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathways.[6]

- **NF-κB Pathway:** This pathway is a central regulator of inflammation. Coumarins may inhibit the activation of NF-κB, thereby reducing the expression of pro-inflammatory genes.
- **Nrf2 Pathway:** The Nrf2 signaling pathway is a primary cellular defense mechanism against oxidative stress. Some coumarins can activate Nrf2, leading to the expression of antioxidant and cytoprotective genes.



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Figure 3: Potential signaling pathways modulated by **3,4-Benzocoumarin**.

Conclusion

3,4-Benzocoumarin is a chemical compound that requires careful handling due to its irritant properties. Researchers and drug development professionals should adhere to the safety precautions outlined in this guide and the official Safety Data Sheet. While its specific biological mechanisms are still under investigation, the broader class of coumarins demonstrates significant potential for therapeutic applications, particularly in the areas of anti-inflammatory and antioxidant activity. Further research into the precise signaling pathways affected by **3,4-Benzocoumarin** is warranted to fully elucidate its pharmacological profile.

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